

TJ191 solubility and formulation for research

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Compound of Interest

Compound Name: TJ191

Cat. No.: B15580464

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Application Notes and Protocols for TJ191

For Researchers, Scientists, and Drug Development Professionals

Introduction

TJ191 (2-Amino-3-methylcarboxy-5-heptyl-thiophene; CAS 1522415-97-9) is a novel small molecule identified as a selective anti-cancer agent. It exhibits potent cytostatic and cytotoxic activity against malignant T-cell leukemia/lymphoma cells, particularly those with low expression of the Transforming Growth Factor Beta Type III Receptor (T β RIII). This document provides detailed information on the solubility and formulation of **TJ191** for research purposes, along with comprehensive protocols for its application in in vitro and in vivo studies.

Physicochemical Properties

Property	Value
Chemical Name	2-Amino-3-methylcarboxy-5-heptyl-thiophene
CAS Number	1522415-97-9
Molecular Formula	C ₁₃ H ₂₁ NO ₂ S
Molecular Weight	255.38 g/mol
Appearance	Solid powder

Solubility of TJ191

Quantitative solubility data for **TJ191** in a range of common laboratory solvents is crucial for the preparation of stock solutions and experimental media. While specific quantitative values are not widely published, the following table summarizes the known solubility information and provides guidance for preparing solutions for research.

Solvent	Solubility	Notes
Dimethyl Sulfoxide (DMSO)	Soluble	TJ191 is readily soluble in DMSO. This is the recommended solvent for preparing high-concentration stock solutions.
Phosphate-Buffered Saline (PBS)	Sparingly Soluble	Direct dissolution in aqueous buffers like PBS is expected to be low. For cell-based assays, it is recommended to first dissolve TJ191 in DMSO and then dilute with PBS or cell culture medium to the final working concentration. The final DMSO concentration should be kept low (typically <0.5%) to avoid solvent-induced toxicity.
Ethanol	Likely Soluble	While specific data is unavailable, similar organic compounds are often soluble in ethanol. Can be used as an alternative to DMSO for stock solution preparation, with similar precautions for final concentration in aqueous media.
Water	Insoluble	TJ191 is not expected to be soluble in water.

Experimental Protocols

Protocol 1: Preparation of TJ191 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **TJ191** in DMSO.

Materials:

- **TJ191** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- **Weighing TJ191:** Accurately weigh a precise amount of **TJ191** powder. For a 10 mM stock solution, you will need 2.55 mg of **TJ191** per 1 mL of DMSO.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the **TJ191** powder.
- **Mixing:** Vortex the solution thoroughly until the **TJ191** is completely dissolved. Gentle warming (to 37°C) may be applied to aid dissolution if necessary.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term storage.

Note: Always handle **TJ191** and DMSO in a chemical fume hood using appropriate personal protective equipment (PPE).

Protocol 2: In Vitro Anti-Proliferative Assay (IC₅₀ Determination)

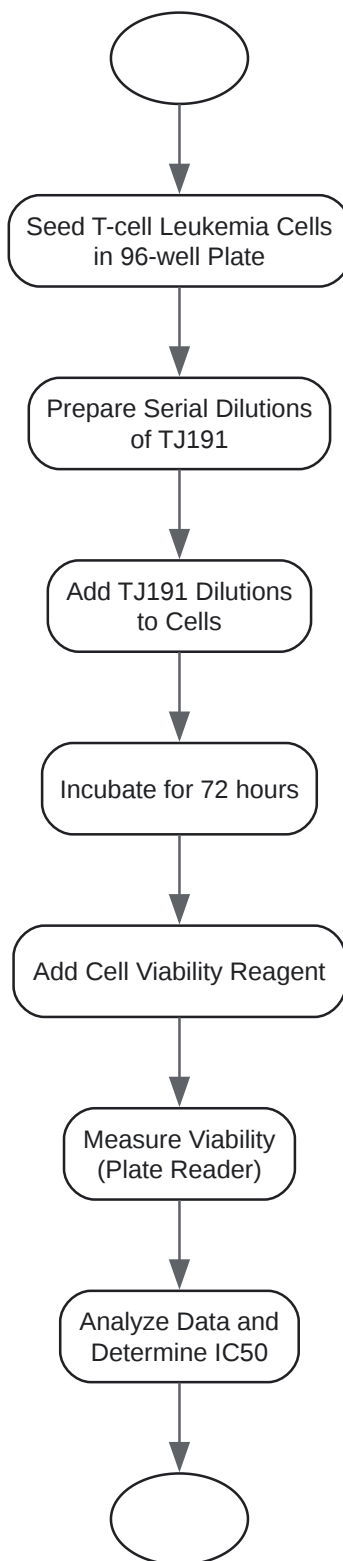
This protocol outlines a method to determine the half-maximal inhibitory concentration (IC₅₀) of **TJ191** on T-cell leukemia/lymphoma cell lines using a standard cell viability assay.

Materials:

- T-cell leukemia/lymphoma cell lines (e.g., CEM, Jurkat)
- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS and 1% Penicillin-Streptomycin)
- **TJ191** stock solution (10 mM in DMSO)
- 96-well cell culture plates
- Cell viability reagent (e.g., CellTiter-Glo®, MTS, or resazurin-based assays)
- Multichannel pipette
- Plate reader

Procedure:

- **Cell Seeding:** Seed the T-cell leukemia/lymphoma cells into a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of complete culture medium.
- **Compound Dilution:** Prepare a serial dilution of the **TJ191** stock solution in complete culture medium. A typical starting concentration for the dilution series could be 100 µM.
- **Treatment:** Add 100 µL of the diluted **TJ191** solutions to the corresponding wells of the cell plate. Include vehicle control wells (medium with the same final concentration of DMSO as the highest **TJ191** concentration) and untreated control wells.
- **Incubation:** Incubate the plate for 72 hours at 37°C in a humidified atmosphere with 5% CO₂.
- **Viability Assessment:** After the incubation period, add the cell viability reagent to each well according to the manufacturer's instructions.
- **Data Acquisition:** Measure the luminescence or absorbance using a plate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control. Plot the viability against the log of the **TJ191** concentration and determine the IC₅₀ value using non-linear regression analysis.

Workflow for In Vitro IC₅₀ Determination of TJ191[Click to download full resolution via product page](#)Figure 1. Experimental workflow for determining the in vitro IC₅₀ of **TJ191**.

Protocol 3: In Vivo Xenograft Tumor Model

This protocol provides a general framework for evaluating the anti-tumor efficacy of **TJ191** in a subcutaneous xenograft mouse model. Note: To date, no in vivo studies of **TJ191** have been published. This protocol is a general guideline and would require optimization.

Materials:

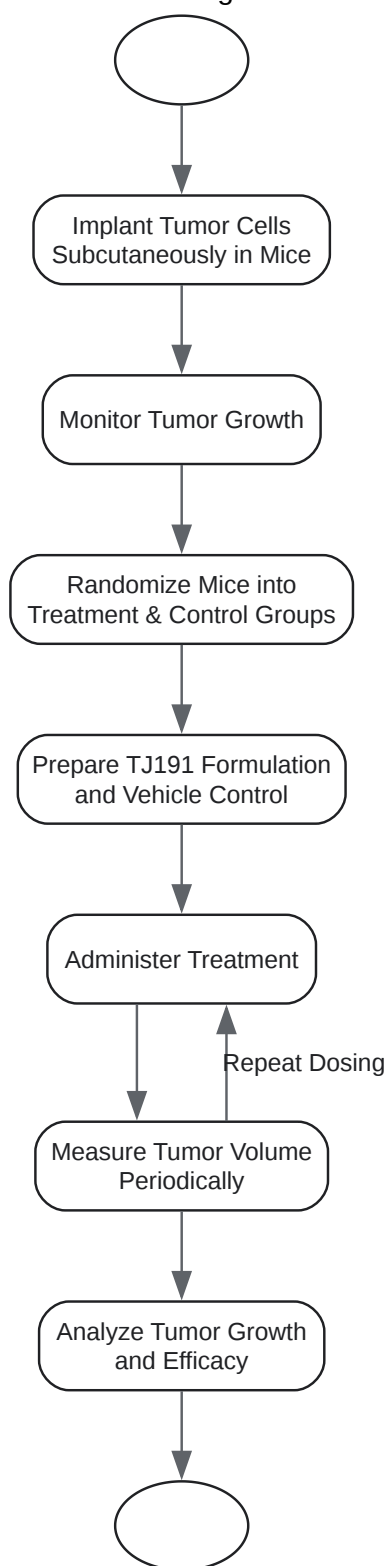
- Immunocompromised mice (e.g., NOD/SCID or NSG mice)
- T-cell leukemia/lymphoma cell line with low T β RIII expression
- Matrigel®
- **TJ191**
- Vehicle for in vivo administration (e.g., a mixture of DMSO, Cremophor EL, and saline; the optimal vehicle would need to be determined experimentally)
- Sterile syringes and needles
- Calipers

Procedure:

- Cell Preparation: Culture the selected T-cell leukemia/lymphoma cells and harvest them during the logarithmic growth phase. Resuspend the cells in a 1:1 mixture of sterile PBS and Matrigel® at a concentration of 1×10^7 cells/mL.
- Tumor Implantation: Subcutaneously inject 100 μ L of the cell suspension into the flank of each mouse.
- Tumor Growth Monitoring: Monitor the mice for tumor formation. Once the tumors reach a palpable size (e.g., 100-150 mm³), randomize the mice into treatment and control groups.
- Formulation Preparation: Prepare the **TJ191** formulation in the chosen vehicle. The stability and tolerability of the formulation should be assessed prior to the efficacy study.

- Treatment Administration: Administer **TJ191** (e.g., via intraperitoneal injection) to the treatment group at a predetermined dose and schedule. The control group should receive the vehicle alone.
- Tumor Measurement: Measure the tumor dimensions with calipers every 2-3 days and calculate the tumor volume using the formula: $(\text{Length} \times \text{Width}^2)/2$.
- Endpoint: Continue treatment and monitoring until the tumors in the control group reach a predetermined endpoint size, or as defined by the institutional animal care and use committee (IACUC) protocol.
- Data Analysis: Compare the tumor growth rates between the treatment and control groups to evaluate the anti-tumor efficacy of **TJ191**.

Workflow for In Vivo Xenograft Model with TJ191



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Figure 2. General workflow for an in vivo xenograft study of **TJ191**.

Proposed Mechanism of Action and Signaling Pathway

TJ191's mechanism of action is linked to the expression levels of T β RIII. T β RIII is a co-receptor for the TGF- β family of ligands and generally acts as a tumor suppressor by inhibiting TGF- β signaling. In many cancers, including T-cell leukemia/lymphoma, T β RIII expression is lost, leading to dysregulated cell growth. **TJ191** selectively targets cells with low T β RIII expression, suggesting a synthetic lethal interaction or the targeting of a downstream vulnerability that arises from the loss of T β RIII function.

The TGF- β signaling pathway is initiated by the binding of TGF- β ligand to the T β RII, which then recruits and phosphorylates T β RI. The activated T β RI phosphorylates downstream SMAD proteins (SMAD2/3), which then complex with SMAD4 and translocate to the nucleus to regulate gene expression. T β RIII can inhibit this pathway by sequestering the TGF- β ligand or by preventing the formation of the T β RI/T β RII signaling complex. The selective activity of **TJ191** in T β RIII-low cells suggests that it may exploit a dependency created by the altered signaling in these cells.

Proposed Signaling Context for TJ191 Action

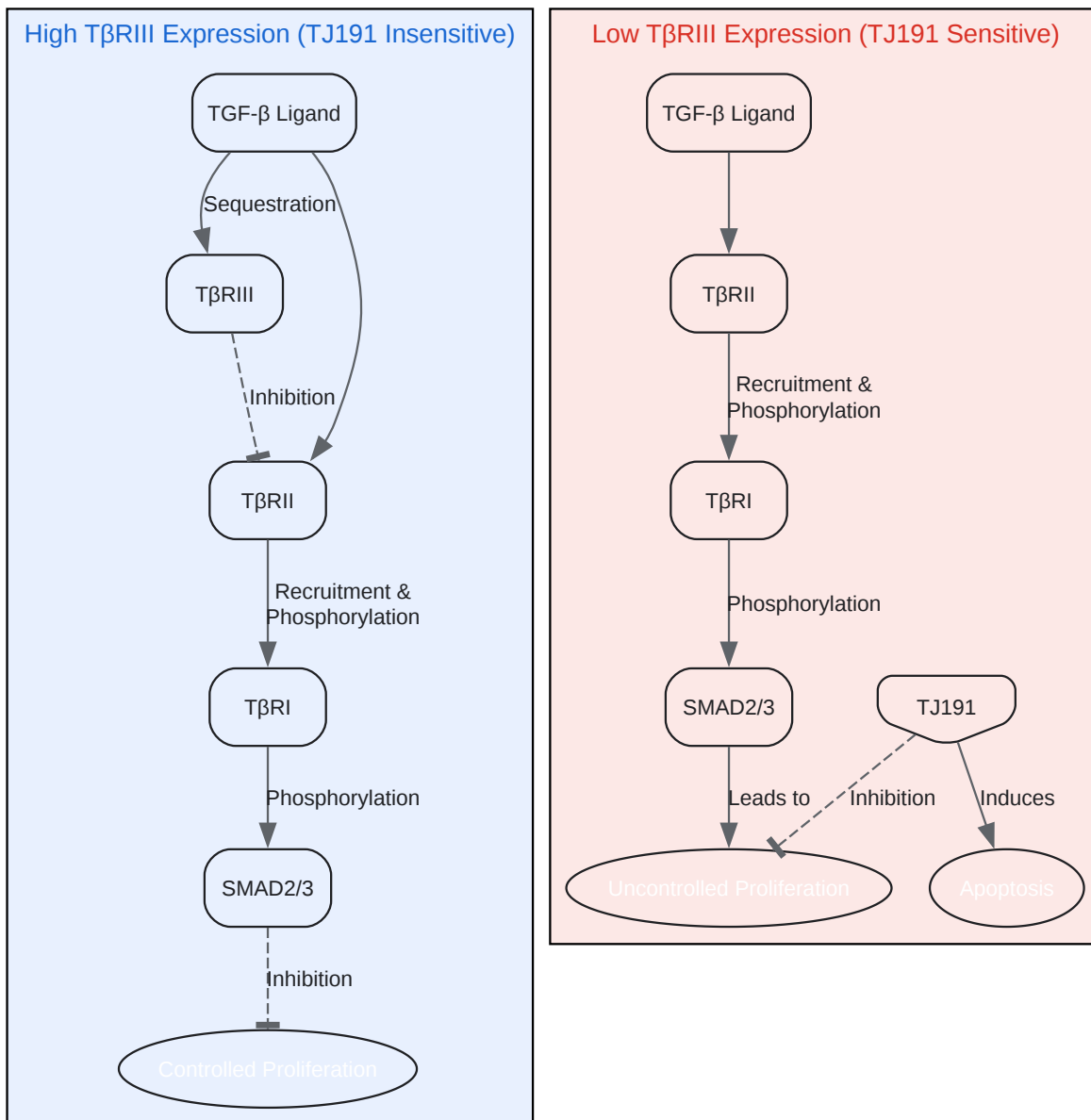
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Figure 3. Conceptual diagram of the TGF-β signaling pathway in the context of TβRIII expression and the proposed action of **TJ191**.

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